

Personal protective equipment for handling 1,2-Difluorobenzene

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Compound of Interest

Compound Name: 1,2-Difluorobenzene

Cat. No.: B135520

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Essential Safety and Handling Guide for 1,2-Difluorobenzene

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling and disposal of **1,2-Difluorobenzene** (CAS No. 367-11-3). Adherence to these procedures is essential for ensuring laboratory safety and regulatory compliance.

Personal Protective Equipment (PPE)

The health risks associated with **1,2-Difluorobenzene** have not been fully determined, but exposure may cause irritation to the skin, eyes, and respiratory system.^[1] Therefore, robust personal protective equipment is mandatory.

Minimum PPE Requirements:

- **Eye Protection:** Chemical splash goggles that meet ANSI Z87.1 standards are required. A face shield should be worn in conjunction with goggles when there is a significant risk of splashing.
- **Hand Protection:** Due to the lack of specific breakthrough time data for **1,2-Difluorobenzene**, it is recommended to use gloves designed for handling aromatic and

chlorinated solvents. Viton® or Butyl rubber gloves are suitable choices for extended contact.[2][3][4][5] For incidental splash protection, nitrile gloves may be used, but they should be changed immediately upon contact.[6] Double gloving is a recommended practice to enhance protection.

- **Body Protection:** A flame-resistant lab coat is required. For operations with a higher risk of splashes, a chemically resistant apron or coveralls should be worn.
- **Respiratory Protection:** All work with **1,2-Difluorobenzene** should be conducted in a certified chemical fume hood to avoid inhalation of vapors.[1] If work outside of a fume hood is unavoidable, a NIOSH-approved respirator with organic vapor cartridges is required.

Safe Handling and Storage

1,2-Difluorobenzene is a highly flammable liquid and should be handled with extreme caution in a controlled laboratory environment.

- **Ventilation:** Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations below exposure limits.[1]
- **Ignition Sources:** Keep away from open flames, sparks, hot surfaces, and any other potential sources of ignition.[1] Use spark-proof tools and explosion-proof equipment.
- **Static Discharge:** Take precautionary measures against static discharge by grounding all containers and equipment.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.[7] Keep away from strong oxidizing agents.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency involving **1,2-Difluorobenzene**.

Exposure Scenario	Immediate Action
Inhalation	Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

Spill Response

In the event of a spill, follow these procedures to ensure safety and minimize environmental contamination.

For Small Spills (manageable by trained personnel):

- Alert personnel in the immediate area.
- Eliminate all ignition sources.
- Wear appropriate PPE as outlined in Section 1.
- Contain the spill using an inert absorbent material such as vermiculite, sand, or commercial sorbents. Do not use combustible materials like paper towels.

- Carefully collect the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.
- Clean the spill area with soap and water.
- Dispose of all contaminated materials as hazardous waste.

For Large Spills (beyond the control of laboratory personnel):

- Evacuate the area immediately.
- Alert others and activate the nearest fire alarm.
- Close the laboratory doors to contain vapors.
- Call emergency services and provide them with the chemical name and spill location.

Workflow for responding to a chemical spill.

Disposal Plan

1,2-Difluorobenzene is a halogenated aromatic compound and must be disposed of as hazardous waste in accordance with all federal, state, and local regulations.

- **Waste Characterization:** Due to its flammability, **1,2-Difluorobenzene** waste is likely to be classified as an ignitable hazardous waste. While a specific EPA RCRA waste code has not been identified for this compound, it is the responsibility of the waste generator to make a proper hazardous waste determination.
- **Segregation:** Do not mix halogenated waste with non-halogenated waste streams.
- **Containerization:** Collect waste **1,2-Difluorobenzene** and contaminated materials in a clearly labeled, sealed, and chemically compatible container.
- **Disposal Method:** The recommended disposal method for halogenated organic compounds is incineration in a chemical incinerator equipped with an afterburner and scrubber.^[1] Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor for specific disposal procedures.

Quantitative Data

Due to a lack of specific published data for **1,2-Difluorobenzene**, the following tables provide general information and recommendations.

Occupational Exposure Limits:

Organization	TWA (8-hour)	STEL (15-min)	Ceiling
OSHA	Not Established	Not Established	Not Established
ACGIH	Not Established	Not Established	Not Established
NIOSH	Not Established	Not Established	Not Established

In the absence of established exposure limits, it is crucial to maintain airborne concentrations as low as reasonably achievable and to adhere to the principle of ALARA (As Low As Reasonably Achievable).

Glove Material Compatibility (Qualitative):

Glove Material	Recommendation for 1,2-Difluorobenzene
Viton®	Recommended for prolonged contact
Butyl Rubber	Recommended for prolonged contact
Nitrile	Suitable for splash protection only (change immediately upon contact)
Neoprene	Not Recommended (Poor resistance to aromatic hydrocarbons)
Natural Rubber (Latex)	Not Recommended (Poor resistance to aromatic hydrocarbons)
This information is based on the chemical class (halogenated aromatic hydrocarbon). It is highly recommended to consult the glove manufacturer's specific chemical resistance data.	

Physical and Chemical Properties:

Property	Value
Molecular Formula	$C_6H_4F_2$ [8]
Molar Mass	114.09 g/mol [8]
Appearance	Colorless liquid [8]
Boiling Point	92 °C (198 °F) [8]
Melting Point	-34 °C (-29 °F) [8]
Flash Point	2 °C (35.6 °F) [1]
Density	1.158 g/mL at 25 °C

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